

Diethyl Phenylphosphonite: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethyl phenylphosphonite

Cat. No.: B154481

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CAS Number: 1638-86-4

This technical guide provides an in-depth overview of **diethyl phenylphosphonite**, a versatile organophosphorus compound with applications in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical and Physical Properties

Diethyl phenylphosphonite is a clear, colorless liquid.^[1] It is also known by several synonyms, including diethoxyphenylphosphine and phenylphosphonous acid diethyl ester.^[2] The key physical and chemical properties of this compound are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ O ₂ P	[2][3]
Molecular Weight	198.20 g/mol	[2][4]
CAS Number	1638-86-4	[2]
Appearance	Clear, colorless liquid	[1]
Density	1.032 g/mL at 25 °C	[5]
Boiling Point	64 °C at 0.7 mmHg	[5]
Flash Point	> 230 °F (> 110 °C)	[5]
Refractive Index (n _{20/D})	1.51	[5]
Storage Temperature	2-8°C, under inert atmosphere	[5]
Solubility	Information not widely available, but generally soluble in organic solvents.	
Sensitivity	Air sensitive	[5]

Safety and Hazard Information

Diethyl phenylphosphonite is classified as a hazardous substance. It is fatal if inhaled and causes skin irritation.[4] It may also cause an allergic skin reaction.[4] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be worn when handling this chemical.[1] Work should be conducted in a well-ventilated area, such as a fume hood.

GHS Hazard Statements:

- H315: Causes skin irritation[4]
- H317: May cause an allergic skin reaction[4]
- H330: Fatal if inhaled[4]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.

Experimental Protocols

A common method for the synthesis of **diethyl phenylphosphonite** involves the reaction of dichlorophenylphosphine with ethanol in the presence of a tertiary amine base, such as triethylamine or pyridine, to neutralize the hydrochloric acid byproduct.

Materials:

- Dichlorophenylphosphine
- Anhydrous Ethanol
- Triethylamine (or other suitable tertiary amine)
- Anhydrous diethyl ether (or other suitable solvent)
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

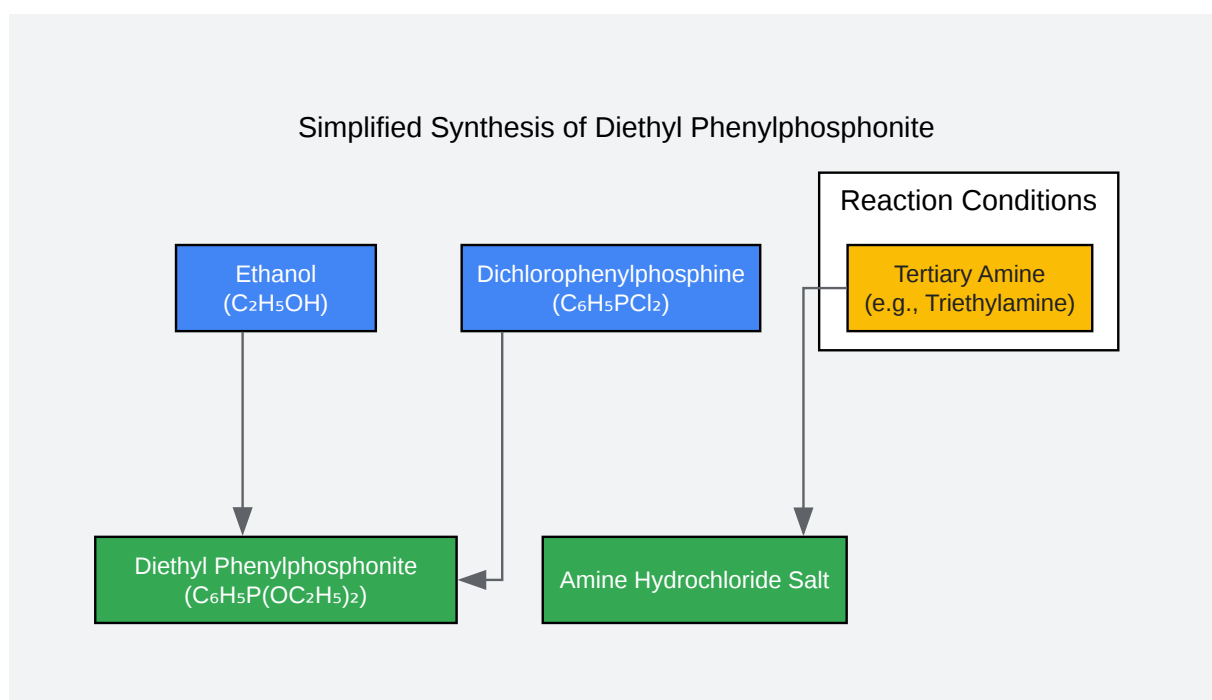
- A reaction flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser is thoroughly dried and flushed with an inert gas.
- Anhydrous diethyl ether and triethylamine are added to the flask and cooled in an ice bath.
- A solution of dichlorophenylphosphine in anhydrous diethyl ether is added dropwise from the dropping funnel with continuous stirring.

- After the addition of dichlorophenylphosphine, a solution of anhydrous ethanol in anhydrous diethyl ether is added dropwise. The reaction mixture is kept cool during this addition.
- Once the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for a period to ensure the reaction goes to completion.
- The resulting mixture, containing triethylamine hydrochloride precipitate, is cooled and filtered under an inert atmosphere to remove the salt.
- The solvent is removed from the filtrate by distillation under reduced pressure.
- The crude **diethyl phenylphosphonite** is then purified by vacuum distillation to yield the final product.

Visualizations

The following diagrams illustrate the chemical structure and a simplified synthesis pathway for **diethyl phenylphosphonite**.

Caption: Molecular structure of **diethyl phenylphosphonite**.



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Caption: Reaction scheme for **diethyl phenylphosphonite** synthesis.

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